

Naphthalene-1,4-diboronic acid chemical structure and IUPAC name.

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Compound of Interest

Compound Name: **Naphthalene-1,4-diboronic acid**

Cat. No.: **B150188**

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An In-depth Technical Guide to **Naphthalene-1,4-diboronic Acid**

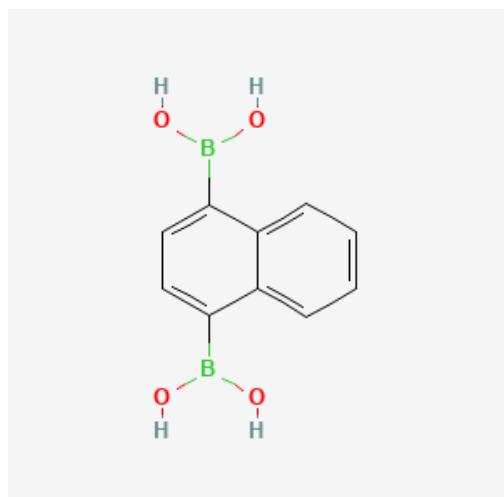
Introduction

Naphthalene-1,4-diboronic acid is a bifunctional organoboron compound featuring a naphthalene core. Its two boronic acid groups, positioned at the 1 and 4 positions of the naphthalene ring, make it a versatile building block in various fields of chemical research. Boronic acids are known for their utility in Suzuki-Miyaura cross-coupling reactions, their ability to form reversible covalent bonds with diols, and their role as Lewis acids. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **Naphthalene-1,4-diboronic acid**, tailored for professionals in research and drug development. The naphthalene scaffold itself is an extensively explored aromatic system with applications against a wide range of pathophysiological conditions^[1].

Chemical Structure and Identification

The core of the molecule is a naphthalene ring system, with boronic acid $[-\text{B}(\text{OH})_2]$ groups substituted at the C1 and C4 positions.

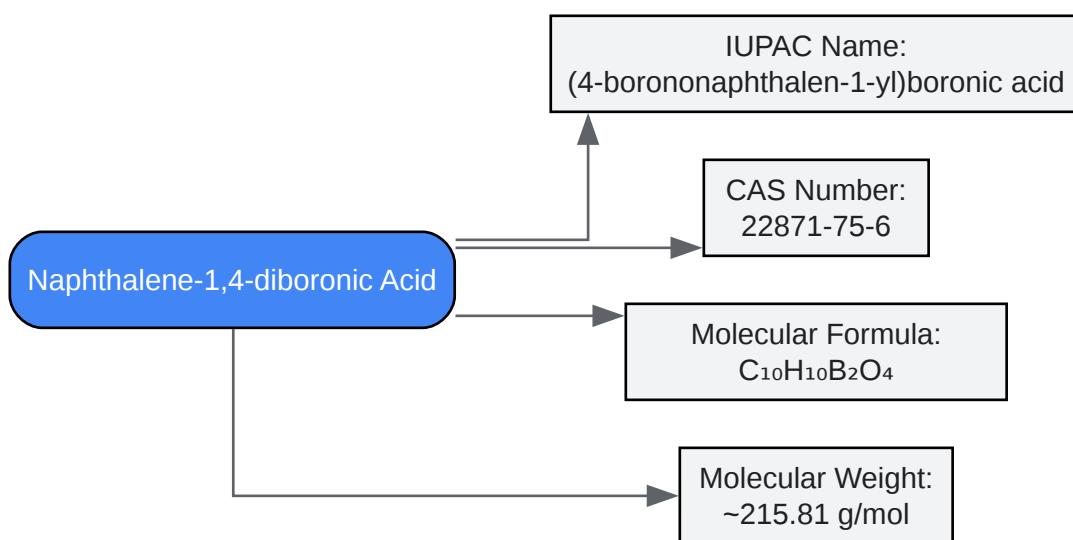
IUPAC Name: (4-borononaphthalen-1-yl)boronic acid^[2].



Chemical Structure:

Image Source: PubChem CID 10488882[2]

The relationship between its name, formula, and key identifiers is visualized below.



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Caption: Core identifiers for **Naphthalene-1,4-diboronic acid**.

Chemical Identifiers

This table summarizes the key identifiers and synonyms for the compound.

Identifier	Value	Reference
IUPAC Name	(4-borononaphthalen-1-yl)boronic acid	[2]
CAS Number	22871-75-6	[2] [3] [4] [5]
Molecular Formula	C ₁₀ H ₁₀ B ₂ O ₄	[2] [3] [4] [5]
Synonyms	Naphthalene-1,4-diylboronic acid, B,B'-(1,4-Naphthalenediyl)bis-boronic Acid, 1,4-Naphthalenediboronic Acid	[2] [4]
PubChem CID	10488882	[2] [5]
InChIKey	UQQNPIILEFDCRF-UHFFFAOYSA-N	[2] [3]

Physicochemical Properties

The following table lists key computed physical and chemical properties, which are crucial for experimental design, including solvent selection and reaction condition optimization.

Property	Value	Reference
Molecular Weight	215.81 g/mol	[4] [5]
Exact Mass	216.077 g/mol	[2]
LogP	-1.80	[5]
Polar Surface Area (PSA)	80.92 Å ²	[5]
Hydrogen Bond Donors	4	[2]
Hydrogen Bond Acceptors	4	[2]
Rotatable Bond Count	2	[2]

Experimental Protocols: Synthesis

Naphthalene-1,4-diboronic acid can be synthesized through various established organometallic routes. A common and effective method involves a halogen-metal exchange followed by reaction with a boron electrophile.

Generalized Synthesis Protocol

This protocol describes a typical synthesis starting from 1,4-dibromonaphthalene, a readily available precursor. A reference to a synthesis can be found in the Journal of Organic Chemistry, 2000, vol. 65, №13, p. 3952-3960[3].

Objective: To synthesize **Naphthalene-1,4-diboronic acid** from 1,4-dibromonaphthalene.

Materials:

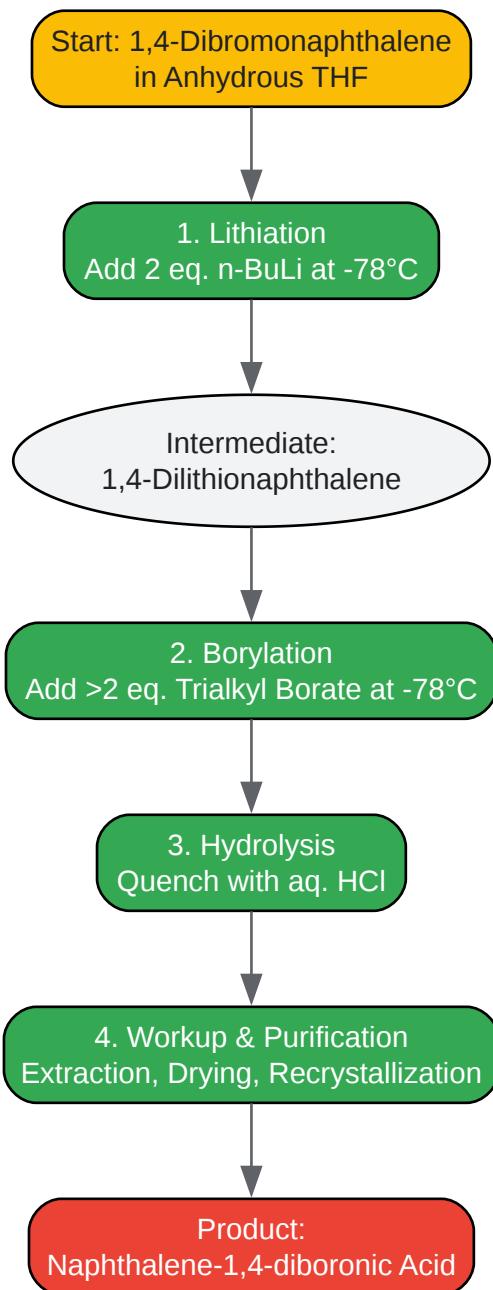
- 1,4-Dibromonaphthalene
- Anhydrous Tetrahydrofuran (THF) or Diethyl Ether
- n-Butyllithium (n-BuLi) or Magnesium turnings
- Triisopropyl borate or Trimethyl borate
- Hydrochloric acid (HCl), aqueous solution
- Hexane, Ethyl Acetate
- Anhydrous Sodium Sulfate or Magnesium Sulfate

Procedure:

- Reaction Setup: Under an inert atmosphere (Argon or Nitrogen), dissolve 1,4-dibromonaphthalene in anhydrous THF in a flame-dried, three-neck flask equipped with a magnetic stirrer, thermometer, and dropping funnel.
- Lithiation: Cool the solution to -78 °C using a dry ice/acetone bath. Slowly add two equivalents of n-BuLi solution dropwise, maintaining the temperature below -70 °C. Stir the

mixture for 1-2 hours at this temperature to ensure complete formation of the 1,4-dilithionaphthalene intermediate.

- **Borylation:** To the cooled solution, add an excess (at least 2.2 equivalents) of triisopropyl borate dropwise, ensuring the temperature remains below -70 °C. After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir overnight.
- **Hydrolysis (Quenching):** Carefully quench the reaction by slowly adding it to a stirred solution of aqueous HCl (e.g., 1 M) at 0 °C. Stir vigorously for 1-2 hours to hydrolyze the borate ester intermediate to the desired diboronic acid.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with brine, then dry over anhydrous sodium sulfate.
- **Purification:** Filter the drying agent and remove the solvent under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system (e.g., water or an acetone/hexane mixture) to yield **Naphthalene-1,4-diboronic acid** as a solid.

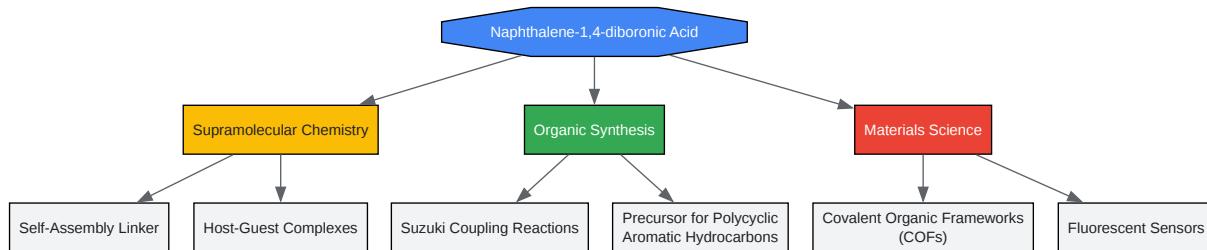


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Caption: Generalized workflow for the synthesis of **Naphthalene-1,4-diboronic acid**.

Applications in Research and Development

Naphthalene-1,4-diboronic acid is a valuable reagent with applications spanning organic synthesis, supramolecular chemistry, and materials science. Its bifunctional nature allows it to act as a rigid linker or spacer in the construction of larger, complex molecular architectures.



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Caption: Key application areas for **Naphthalene-1,4-diboronic acid**.

Organic Synthesis

The primary application in organic synthesis is as a difunctional component in palladium-catalyzed cross-coupling reactions. It can be used to construct complex molecules where the rigid naphthalene unit serves as a precisely defined spacer between two other molecular fragments. It has also been employed as a reagent in the synthesis of carcinogenic oxidized metabolites of other polycyclic aromatic hydrocarbons for toxicology studies[6].

Supramolecular Chemistry and Crystal Engineering

The boronic acid moieties can participate in self-assembly processes. For instance, they can react with diols to form boronic esters. This property has been exploited in the self-assembly of Lewis acid-base adducts and other complex supramolecular structures[7]. The rigid naphthalene backbone and the defined geometry of the boronic acid groups make it an excellent candidate for designing molecular cages, polymers, and other ordered materials[7].

Medicinal Chemistry

While not a drug itself, **Naphthalene-1,4-diboronic acid** serves as a scaffold or intermediate for the synthesis of more complex molecules with potential biological activity. The naphthalene core is present in numerous FDA-approved drugs, including terbinafine, propranolol, and naproxen[1]. The ability to use this diboronic acid to connect different pharmacophores via

Suzuki coupling makes it a valuable tool for building libraries of potential drug candidates, such as analogues of naphthalene-1,4-dione with anticancer properties[8].

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